

The Pharmacology of Foslevcromakalim in Ophthalmic Solutions: An In-depth Technical Guide

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Compound of Interest

Compound Name: Foslevcromakalim

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Abstract

Foslevcromakalim (formerly QLS-101) is a novel, water-soluble prodrug of levromakalim, a potent adenosine triphosphate-sensitive potassium (KATP) channel opener, currently under investigation as a topical ophthalmic solution for the reduction of intraocular pressure (IOP) in patients with glaucoma and ocular hypertension. This technical guide provides a comprehensive overview of the pharmacology of **foslevcromakalim**, including its mechanism of action, preclinical and clinical efficacy, safety profile, and the experimental methodologies employed in its evaluation. By targeting the conventional outflow pathway through a unique mechanism, **foslevcromakalim** represents a promising new therapeutic class for the management of glaucoma.

Introduction

Glaucoma is a leading cause of irreversible blindness worldwide, characterized by progressive optic neuropathy and visual field loss. Elevated intraocular pressure (IOP) is the primary modifiable risk factor for the development and progression of glaucoma. Current therapeutic strategies primarily focus on reducing aqueous humor production or increasing its outflow through the uveoscleral or conventional pathways. However, a significant unmet need remains

for novel therapeutic agents with distinct mechanisms of action that can provide additional IOP lowering or be effective in patients who are refractory to existing treatments.

Foslevcromakalim emerges as a first-in-class therapeutic candidate that targets the ATP-sensitive potassium (KATP) channels in the eye. As a prodrug, **foslevcromakalim** is converted to its active moiety, levcromakalim, in ocular tissues. Levcromakalim, a selective KATP channel opener, induces hyperpolarization of cell membranes, leading to smooth muscle relaxation. In the eye, this action is believed to enhance aqueous humor outflow through the trabecular meshwork and Schlemm's canal, thereby reducing IOP. This guide delves into the core pharmacological principles of **foslevcromakalim**, presenting key data and experimental designs that form the basis of its development.

Mechanism of Action

Foslevcromakalim's therapeutic effect is mediated by its active metabolite, levcromakalim, which is a potent opener of ATP-sensitive potassium (KATP) channels. These channels are hetero-octameric protein complexes composed of four pore-forming inwardly rectifying potassium channel (Kir6.x) subunits and four regulatory sulfonylurea receptor (SURx) subunits.

The proposed mechanism of action for **foslevcromakalim** in lowering IOP involves the following steps:

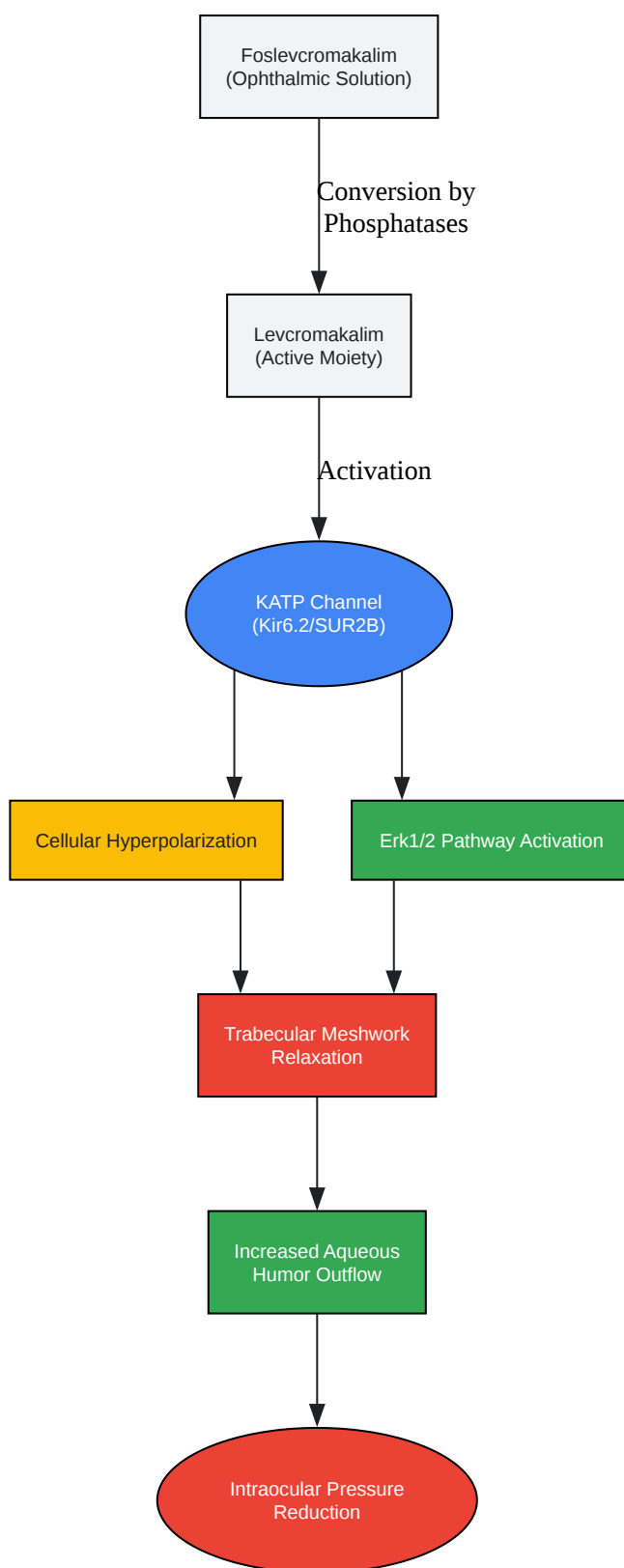
- **Topical Administration and Conversion:** **Foslevcromakalim** is administered as a topical ophthalmic solution. Its water-solubility facilitates formulation and delivery to the ocular surface. In ocular tissues, it is rapidly converted by phosphatases to the active compound, levcromakalim.^[1]
- **KATP Channel Activation:** Levcromakalim binds to the SUR2B subunit of the KATP channels present in the cells of the trabecular meshwork and the endothelium of Schlemm's canal.
- **Cellular Hyperpolarization:** Activation of KATP channels leads to an efflux of potassium ions (K⁺) from the cells, causing hyperpolarization of the cell membrane.
- **Smooth Muscle Relaxation and Increased Outflow:** The hyperpolarization of trabecular meshwork cells and the endothelial cells of Schlemm's canal leads to cellular relaxation. This relaxation is thought to increase the effective filtration area of the trabecular meshwork and

dilate Schlemm's canal, thereby increasing the outflow of aqueous humor through the conventional pathway.

- Reduction of Episcleral Venous Pressure: Evidence also suggests that KATP channel openers can induce vasodilation of the episcleral veins, which may contribute to a reduction in episcleral venous pressure and consequently lower IOP.[\[2\]](#)

Signaling Pathway

The activation of KATP channels by levcromakalim initiates a signaling cascade that ultimately leads to the relaxation of the trabecular meshwork. While the complete pathway is still under investigation, evidence suggests the involvement of the Extracellular signal-regulated kinase (Erk1/2) pathway.



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Caption: Proposed signaling pathway of **foslevcromakalim** in the trabecular meshwork.

Data Presentation: Efficacy and Safety

While the full peer-reviewed data from the Phase 2 clinical trial of **foslevcromakalim** (QLS-101), known as the QC-201 study, are not yet publicly available, press releases from Qlaris Bio have indicated a "positive efficacy signal" and a "favorable safety and tolerability profile".^{[1][3]}

To provide an indication of the potential efficacy of this class of compounds, data from the Phase 2 trials of a closely related topical KATP channel modulator, QLS-111, are presented below. These trials, Osprey and Apteryx, evaluated the IOP-lowering effect of QLS-111 in patients with primary open-angle glaucoma (POAG) or ocular hypertension (OHT).

Table 1: Summary of Efficacy Data from the Osprey Phase 2 Trial (QLS-111)

Parameter	QLS-111 (0.015% once daily)	Vehicle
Baseline Mean Diurnal IOP (mmHg)	23.0	N/A
Mean IOP Reduction from Baseline (mmHg)	3.7	N/A

Data from a press release regarding the Osprey trial (NCT06016972).^[4]

Table 2: Summary of Efficacy Data from the Apteryx Phase 2 Trial (QLS-111 as adjunctive therapy to Latanoprost)

Parameter	Latanoprost + QLS-111 (0.015% once daily)	Latanoprost + QLS-111 (0.015% twice daily)	Latanoprost Alone
Baseline Mean Diurnal IOP (mmHg) on Latanoprost	19.8	19.8	19.8
Additional Mean IOP Reduction (mmHg)	3.2	3.6	N/A

Data from a press release regarding the Apteryx trial (NCT06249152).[4]

Table 3: Preclinical Pharmacokinetic Parameters of a Cromakalim Prodrug (CKLP1) in Hound Dogs

Parameter	CKLP1	Levcromakalim (metabolite)
Half-life ($t_{1/2}$) (min)	295.3 $\pm$ 140.4	96.2 $\pm$ 27
Maximum Concentration (C _{max}) (ng/mL)	10.5 $\pm$ 1.6	1.2 $\pm$ 0.2
Area Under the Curve (AUC _{last}) (ng·min/mL)	5261.4 $\pm$ 918.9	281.2 $\pm$ 110.8

Data from a study on CKLP1, a similar cromakalim prodrug.[5]

Experimental Protocols

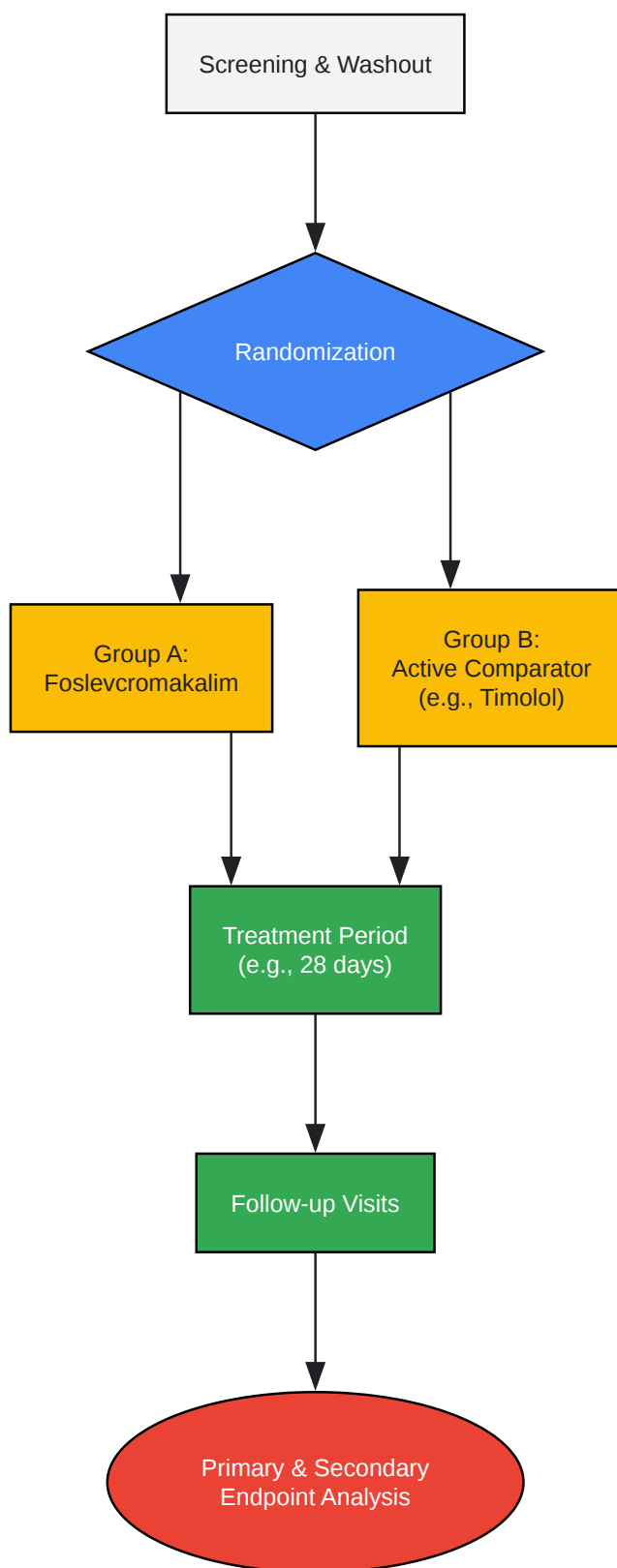
The clinical development of **foslevcromakalim** has involved rigorous preclinical and clinical testing. The following sections outline the methodologies for key experiments cited in the evaluation of KATP channel openers in ophthalmology.

Clinical Trial Protocol (Based on QLS-101 Phase 2 Studies)

The Phase 2 clinical program for **foslevcromakalim** (QLS-101) included the QC-201 and QC-202 studies.

- Study Design: Randomized, double-masked, active-controlled (QC-202 vs. timolol), multi-center studies.
- Patient Population: Patients with primary open-angle glaucoma, ocular hypertension, or normal-tension glaucoma.
- Inclusion Criteria: Age $\geq$ 18 years, diagnosis of POAG or OHT, and a baseline IOP within a specified range.

- Exclusion Criteria: History of significant ocular surgery, ocular inflammation, or use of confounding medications.
- Intervention: Topical ophthalmic solution of **foslevcromakalim** (various concentrations) or active comparator (e.g., timolol 0.5%).
- Primary Endpoints:
 - Change from baseline in diurnal IOP at a specified time point (e.g., Day 28).
 - Evaluation of ocular and systemic adverse events.
- Secondary Endpoints:
 - Percentage of patients achieving a $\geq 20\%$ reduction in IOP.
 - Mean change in IOP at different time points.



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Caption: A simplified workflow for a Phase 2 clinical trial of an IOP-lowering drug.

Measurement of Aqueous Humor Outflow Facility

- Method: Ex vivo perfusion of human anterior segments.
- Procedure:
 - Human donor eyes are dissected to isolate the anterior segment.
 - The anterior segment is mounted in a perfusion chamber.
 - A perfusion medium (e.g., DMEM) is infused into the anterior chamber at a constant flow rate or pressure.
 - The corresponding IOP is measured using a pressure transducer.
 - The test compound (**foslevcromakalim** or levcromakalim) is added to the perfusion medium.
 - Changes in IOP are recorded, and the outflow facility (C) is calculated using the Goldmann equation: $C = F / (IOP - EVP)$, where F is the flow rate and EVP is the episcleral venous pressure (often assumed to be zero in this model).

Patch-Clamp Electrophysiology of Trabecular Meshwork Cells

- Method: Whole-cell patch-clamp recording.
- Procedure:
 - Primary human trabecular meshwork cells are cultured.
 - A glass micropipette with a small tip diameter is filled with an internal solution and brought into contact with the cell membrane.
 - A high-resistance "giga-seal" is formed between the pipette and the cell membrane.
 - The membrane patch is ruptured to allow electrical access to the whole cell.

- The membrane potential is clamped at a specific voltage, and the resulting currents are measured.
- The test compound (levcromakalim) is applied to the cell, and changes in potassium currents are recorded to confirm KATP channel activation.

Future Directions

The promising preclinical and early clinical data for **foslevcromakalim** and related KATP channel modulators warrant further investigation. Future research will likely focus on:

- Phase 3 Clinical Trials: Larger, pivotal trials to confirm the efficacy and safety of **foslevcromakalim** for the treatment of glaucoma and ocular hypertension.
- Combination Therapy: Evaluating the additive IOP-lowering effects of **foslevcromakalim** when used in conjunction with other classes of glaucoma medications, such as prostaglandin analogs and rho kinase inhibitors.
- Neuroprotection: Investigating the potential neuroprotective effects of **foslevcromakalim** on retinal ganglion cells, independent of its IOP-lowering activity.
- Long-term Safety: Assessing the long-term safety and tolerability of chronic topical administration of **foslevcromakalim**.

Conclusion

Foslevcromakalim represents a novel approach to the medical management of glaucoma. By targeting ATP-sensitive potassium channels in the conventional outflow pathway, it offers a distinct mechanism of action with the potential to provide significant IOP reduction. The available data suggest a favorable efficacy and safety profile, positioning **foslevcromakalim** as a promising candidate for a new class of ocular hypotensive agents. Further clinical development will be crucial to fully elucidate its therapeutic role in the glaucoma treatment paradigm.

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